

Application Notes and Protocols for Sibiricose A6 Administration in Mice

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Compound of Interest		
Compound Name:	Sibiricose A6	
Cat. No.:	B1232524	Get Quote

Disclaimer: The following application notes and protocols are based on studies of an oligosaccharide ester fraction derived from Polygala tenuifolia, which contains **Sibiricose A6**. Currently, there is a lack of published data on the specific dosage and administration of isolated **Sibiricose A6** in mice. Researchers should use this information as a starting point and conduct dose-response studies to determine the optimal dosage for purified **Sibiricose A6**.

Introduction

Sibiricose A6 is an oligosaccharide ester found in the roots of Polygala tenuifolia, a plant used in traditional medicine. Research suggests that extracts containing **Sibiricose A6** possess antioxidant and neuroprotective properties. These notes provide a summary of the available data on the administration of a **Sibiricose A6**-containing fraction to mice and a general protocol for its use in preclinical research.

Data Presentation

Table 1: Dosage and Administration of a **Sibiricose A6**-Containing Oligosaccharide Ester Fraction in Mice



Compound/Ext ract	Dosage	Administration Route	Mouse Model	Observed Effects
Oligosaccharide Ester Fraction (from Polygala tenuifolia)	50 mg/kg	Oral gavage	Senescence- Accelerated Mouse Prone 8 (SAMP8)	Increased activities of superoxide dismutase (SOD) and glutathione peroxidase (GSH-Px); Decreased levels of malondialdehyde (MDA) in blood and liver.
Chinese Herbal Extract (containing Sibiricose A6)	Not specified for individual components	Intragastric administration	Scopolamine- induced cognitive impairment model	Recovered cognitive impairment, increased acetylcholine content and choline acetyltransferase activity, decreased acetylcholinester ase activity.[1]

Experimental Protocols

Protocol 1: Evaluation of Antioxidant Activity of a Sibiricose A6-Containing Fraction in Mice

This protocol is adapted from a study investigating the antioxidant effects of an oligosaccharide ester fraction from Polygala tenuifolia in senescence-accelerated mice.

1. Materials:

Methodological & Application





- Sibiricose A6-containing oligosaccharide ester fraction
- Vehicle (e.g., distilled water, 0.5% carboxymethylcellulose sodium)
- Senescence-Accelerated Mouse Prone 8 (SAMP8) mice
- Oral gavage needles
- Standard laboratory equipment for animal housing and care
- · Assay kits for SOD, GSH-Px, and MDA

2. Animal Model:

- Use male or female SAMP8 mice, a model for accelerated aging and oxidative stress.
- House animals under standard laboratory conditions (12-hour light/dark cycle, controlled temperature and humidity) with ad libitum access to food and water.
- Acclimatize animals for at least one week before the experiment.

3. Experimental Groups:

- · Control Group: Administer vehicle only.
- Treatment Group: Administer the oligosaccharide ester fraction at a dosage of 50 mg/kg body weight.

4. Administration:

- Prepare a homogenous suspension of the oligosaccharide ester fraction in the chosen vehicle.
- Administer the suspension or vehicle orally via gavage once daily for a predetermined period (e.g., 2-4 weeks).

5. Outcome Measures:

- At the end of the treatment period, collect blood and liver tissue samples.
- Measure the activity of SOD and GSH-Px in blood and/or liver homogenates using commercially available assay kits.
- Measure the levels of MDA in blood and/or liver homogenates as an indicator of lipid peroxidation.

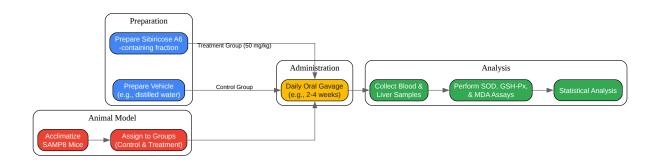
6. Statistical Analysis:

 Analyze data using appropriate statistical tests (e.g., t-test or ANOVA) to compare the treatment group with the control group. A p-value of <0.05 is typically considered statistically



significant.

Visualizations



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Caption: Experimental workflow for evaluating the antioxidant effects of a **Sibiricose A6**-containing fraction in mice.

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References

- 1. Chinese Herbal Extracts Exert Neuroprotective Effect in Alzheimer's Disease Mouse Through the Dopaminergic Synapse/Apoptosis Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
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